

An In-depth Technical Guide to Calcium Bromate (CAS 10102-75-7)

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Compound of Interest

Compound Name: Calcium bromate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Calcium Bromate** (CAS 10102-75-7), detailing its chemical and physical properties, safety information, synthesis protocols, and key applications. The information is presented to support research, development, and quality control activities.

Chemical and Physical Properties

Calcium Bromate, with the chemical formula $\text{Ca}(\text{BrO}_3)_2$, is a calcium salt of bromic acid.^[1] It is most commonly available as a monohydrate ($\text{Ca}(\text{BrO}_3)_2 \cdot \text{H}_2\text{O}$).^[1] It is a strong oxidizing agent and is commercially available as a white crystalline powder.^[2]

Table 1: Chemical and Physical Properties of **Calcium Bromate**

Property	Value	Reference(s)
CAS Number	10102-75-7	[1]
Molecular Formula	Ca(BrO3)2	[1]
Molecular Weight	295.88 g/mol	[3]
Appearance	White monoclinic crystals or powder	[1][4]
Density	3.33 g/cm ³	[1]
Melting Point	180 °C (decomposes)	[1][2]
Solubility in Water	230 g/100 mL (20 °C)	[1]
Synonyms	Calcium dibromate, Bromic acid, calcium salt	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and quality control of **Calcium Bromate**. The primary techniques for this inorganic salt are Infrared (IR) and Raman spectroscopy, which probe the vibrational modes of the bromate ion (BrO₃⁻).

The bromate ion has a trigonal pyramidal structure (C_{3v} symmetry) and exhibits four fundamental vibrational modes: symmetric stretching (ν₁), symmetric bending (ν₂), asymmetric stretching (ν₃), and asymmetric bending (ν₄).[5]

Table 2: Predicted Vibrational Modes for the Bromate Ion

Vibrational Mode	Approximate Wavenumber Range (cm ⁻¹)	Activity	Reference(s)
Symmetric Stretching (v ₁)	~800	IR, Raman	[5]
Symmetric Bending (v ₂)	~400	IR, Raman	[5]
Asymmetric Stretching (v ₃)	~800	IR, Raman	[5]
Asymmetric Bending (v ₄)	~350	IR, Raman	[5]

Note: The exact positions of the vibrational bands can be influenced by the crystal lattice and hydration state.

Experimental Protocols for Spectroscopic Analysis

2.1.1. Fourier Transform Infrared (FTIR) Spectroscopy

Objective: To obtain the infrared absorption spectrum of **Calcium Bromate** for identification and quality assessment.

Methodology:

- Sample Preparation (KBr Pellet Method):
 - Thoroughly dry spectroscopic grade potassium bromide (KBr) to remove any adsorbed water.
 - In an agate mortar, grind a small amount of **Calcium Bromate** sample (approximately 1-2 mg) to a fine powder.
 - Add approximately 200 mg of the dried KBr to the mortar and mix thoroughly with the sample.

- Transfer the mixture to a pellet press and apply pressure (typically 8-10 tons) to form a transparent or translucent pellet.
- Instrument Parameters:
 - Spectrometer: A standard FTIR spectrometer.
 - Detector: Deuterated Triglycine Sulfate (DTGS) or Mercury Cadmium Telluride (MCT).
 - Spectral Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.
- Data Analysis:
 - Collect a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and collect the sample spectrum.
 - The resulting spectrum should show absorption bands corresponding to the vibrational modes of the bromate ion.

2.1.2. Raman Spectroscopy

Objective: To obtain the Raman scattering spectrum of **Calcium Bromate**, which provides complementary information to the IR spectrum.

Methodology:

- Sample Preparation:
 - Place a small amount of the crystalline **Calcium Bromate** sample directly onto a microscope slide or into a capillary tube.
- Instrument Parameters:
 - Spectrometer: A Raman spectrometer equipped with a microscope.

- Laser Excitation: A common laser wavelength such as 532 nm or 785 nm.
- Laser Power: Use the lowest laser power necessary to obtain a good signal to avoid sample degradation.
- Spectral Range: Typically 100 - 1000 cm^{-1} .
- Acquisition Time: Varies depending on the instrument and sample, but can range from seconds to minutes.
- Data Analysis:
 - Collect the Raman spectrum of the sample.
 - The spectrum will display peaks corresponding to the Raman-active vibrational modes of the bromate ion. The symmetric stretching mode (ν_1) is expected to produce a particularly strong and sharp peak.[\[5\]](#)

Synthesis of Calcium Bromate

Calcium Bromate can be synthesized through several methods. A common laboratory-scale preparation involves the reaction of calcium hydroxide with sodium bromate.[\[4\]](#)

Experimental Protocol for Synthesis

Objective: To synthesize **Calcium Bromate** monohydrate via a precipitation reaction.

Reaction: $\text{Ca}(\text{OH})_2 + 2 \text{NaBrO}_3 \rightarrow \text{Ca}(\text{BrO}_3)_2 \cdot \text{H}_2\text{O} + 2 \text{NaOH}$

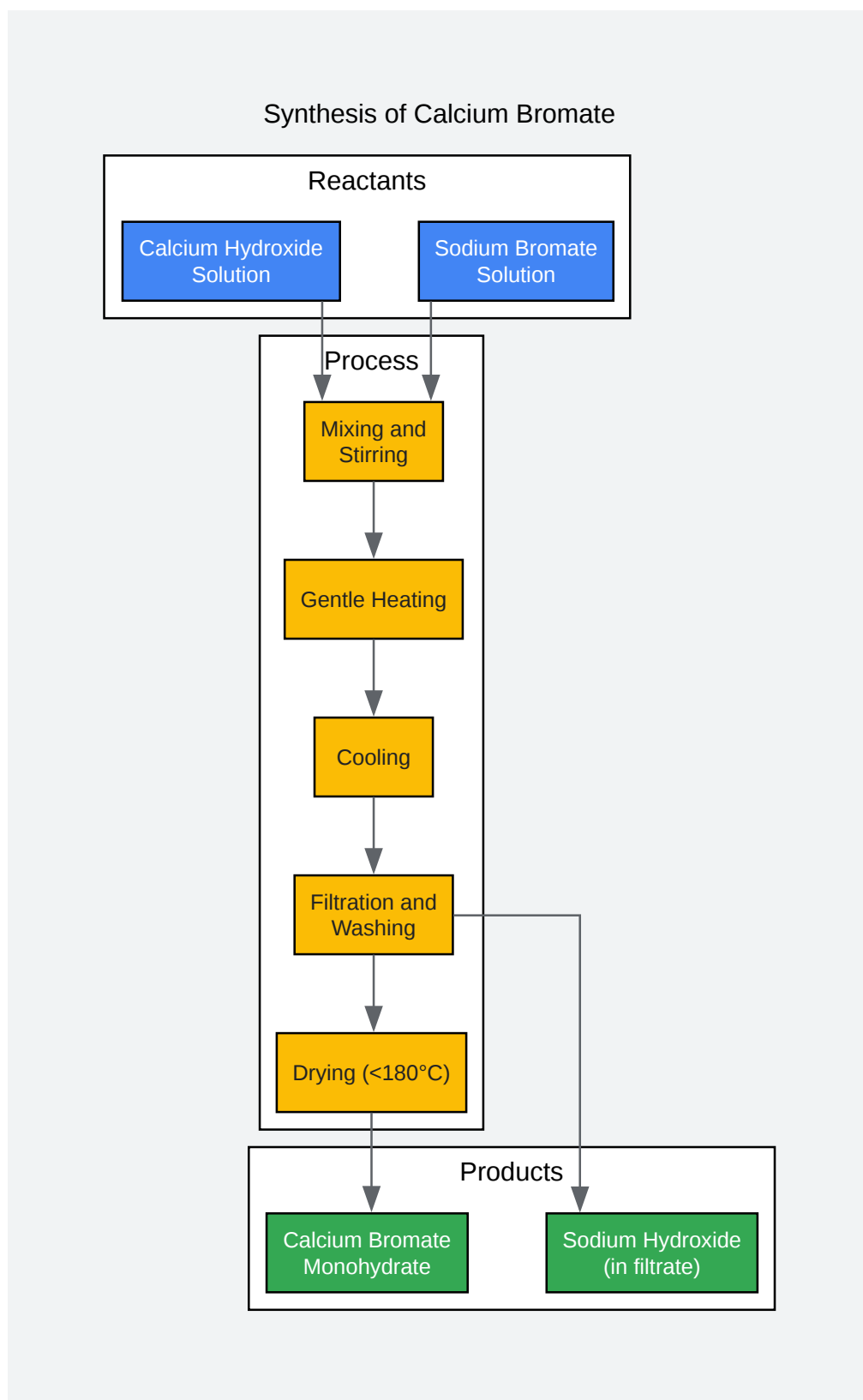
Materials:

- Calcium hydroxide ($\text{Ca}(\text{OH})_2$)
- Sodium bromate (NaBrO_3)
- Deionized water
- Beakers, magnetic stirrer, heating plate, filtration apparatus (e.g., Büchner funnel), and drying oven.

Procedure:

- Prepare a saturated solution of calcium hydroxide in deionized water by adding an excess of $\text{Ca}(\text{OH})_2$ to water and stirring for an extended period. Filter the solution to remove the undissolved solid.
- Prepare a concentrated solution of sodium bromate in deionized water.
- Slowly add the sodium bromate solution to the calcium hydroxide solution while stirring continuously. A white precipitate of **Calcium Bromate** should form.
- Gently heat the mixture while stirring to ensure the completion of the reaction.
- Allow the mixture to cool to room temperature, and then cool further in an ice bath to maximize precipitation.
- Collect the precipitate by vacuum filtration and wash it with small portions of cold deionized water to remove any unreacted starting materials and sodium hydroxide.
- Dry the collected solid in a drying oven at a temperature below $180\text{ }^{\circ}\text{C}$ to obtain **Calcium Bromate** monohydrate.^[4]

Diagram 1: Synthesis of **Calcium Bromate**



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Caption: Workflow for the synthesis of **Calcium Bromate**.

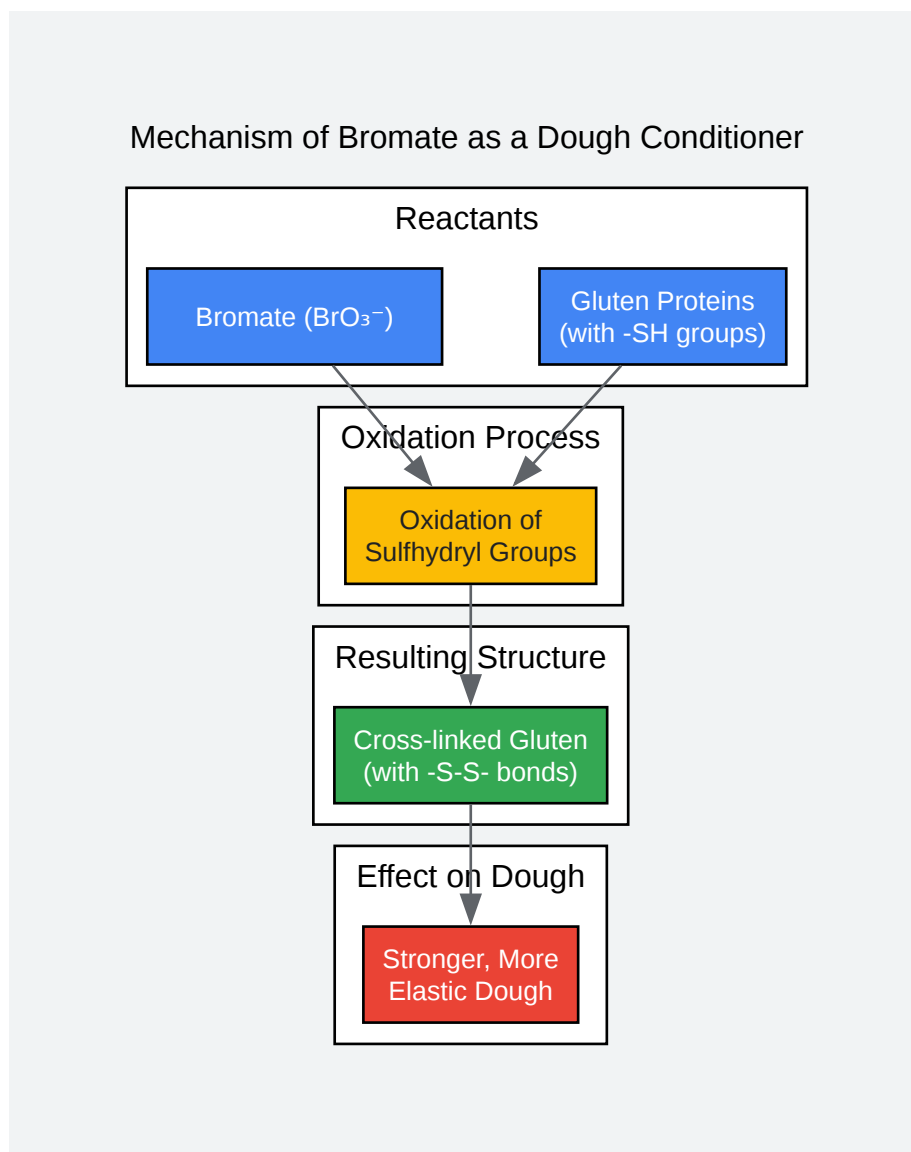
Applications

The primary application of **Calcium Bromate** is as a dough conditioner in the baking industry (E number E924b).[6] As an oxidizing agent, it strengthens the gluten network in flour, which improves gas retention, leading to a greater loaf volume and a finer crumb structure.[7]

Mechanism of Action as a Dough Conditioner

The functionality of bromate as a dough conditioner stems from its ability to oxidize sulfhydryl groups (-SH) in gluten proteins to form disulfide bonds (-S-S-). This cross-linking of protein chains results in a stronger, more elastic gluten network.

Diagram 2: Mechanism of Bromate as a Dough Conditioner



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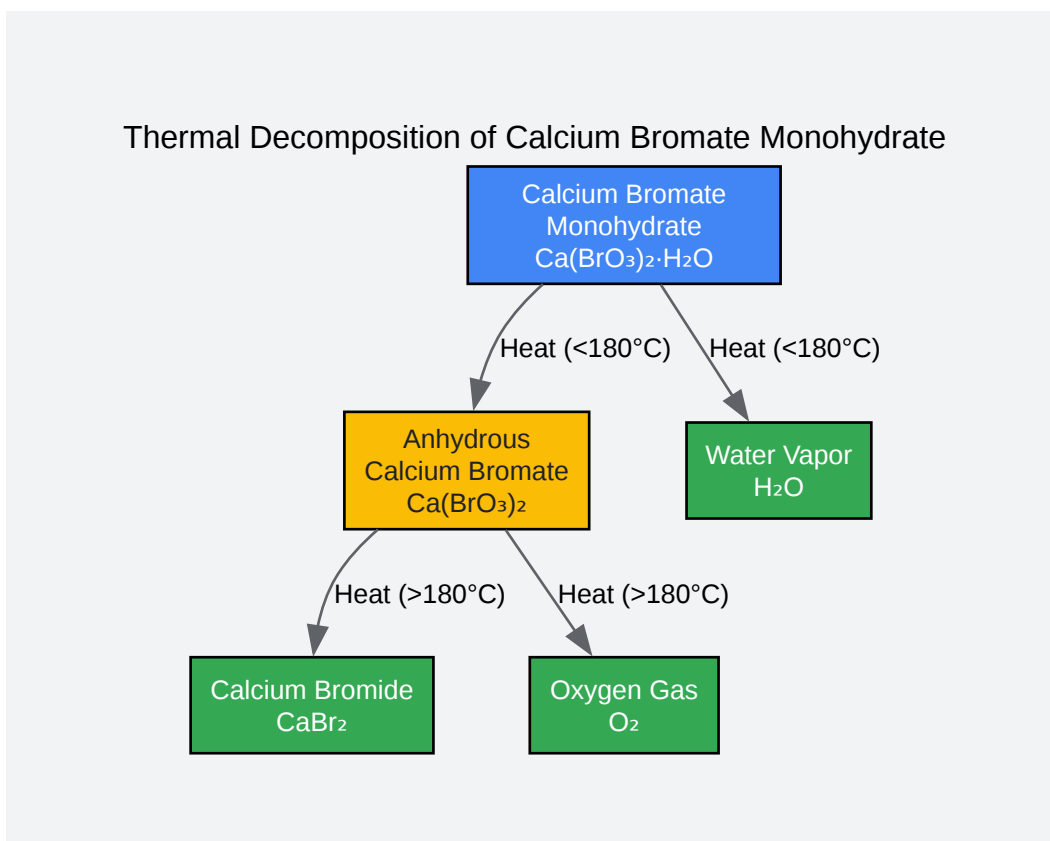
Caption: Simplified pathway of bromate's action on gluten.

Thermal Decomposition

Calcium Bromate monohydrate undergoes a two-stage thermal decomposition. First, it loses its water of crystallization, and at a higher temperature, the anhydrous salt decomposes into calcium bromide and oxygen.[4]

- Dehydration: $\text{Ca}(\text{BrO}_3)_2 \cdot \text{H}_2\text{O}(\text{s}) \rightarrow \text{Ca}(\text{BrO}_3)_2(\text{s}) + \text{H}_2\text{O}(\text{g})$ (below 180 °C)[4]
- Decomposition: $2 \text{Ca}(\text{BrO}_3)_2(\text{s}) \rightarrow 2 \text{CaBr}_2(\text{s}) + 3 \text{O}_2(\text{g})$ (above 180 °C)[1][4]

Diagram 3: Thermal Decomposition of **Calcium Bromate** Monohydrate



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Caption: Stepwise thermal decomposition of **Calcium Bromate**.

Safety Information

Calcium Bromate is a strong oxidizing agent and may intensify fire.^{[8][9]} It can cause skin and serious eye irritation, and may cause respiratory irritation.^{[8][9]}

Table 3: GHS Hazard Information for **Calcium Bromate**

Hazard Class	Hazard Statement	GHS Pictogram	Reference(s)
Oxidizing Solids	H272: May intensify fire; oxidizer	GHS03 (Flame over circle)	^{[1][8]}
Skin Corrosion/Irritation	H315: Causes skin irritation	GHS07 (Exclamation mark)	^{[1][8]}
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	GHS07 (Exclamation mark)	^{[1][8]}
Specific Target Organ Toxicity	H335: May cause respiratory irritation	GHS07 (Exclamation mark)	^{[1][8]}

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. Seek medical attention.^[9]
- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water. Seek medical attention.^[9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.^[9]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.^[9]

Handling and Storage:

- Handle in a well-ventilated place.^[9]

- Wear appropriate personal protective equipment, including gloves, safety goggles, and respiratory protection if dust is generated.[9]
- Keep/store away from clothing and other combustible materials.[9]
- Store in a cool, dry, and well-ventilated place in tightly sealed containers.[9]

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